

Evaluating the barrier properties of Nylon 6/66 films against gases and liquids.

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Compound of Interest

Compound Name: Nylon 6/66

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A Comparative Guide to the Barrier Properties of Nylon 6/66 Films

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive evaluation of the barrier properties of **Nylon 6/66** films against gases and liquids, offering a comparative analysis with common alternative materials: Polyethylene Terephthalate (PET), Ethylene Vinyl Alcohol (EVOH), and Polyvinylidene Chloride (PVDC). The information presented herein is supported by experimental data and detailed methodologies to assist in material selection for sensitive applications.

Executive Summary

Nylon 6/66, a copolymer of Nylon 6 and Nylon 66, is a versatile thermoplastic film known for its mechanical strength and moderate barrier properties. This guide demonstrates that while **Nylon 6/66** offers a good barrier to oxygen and carbon dioxide, its performance, particularly against water vapor, is influenced by relative humidity. In comparison, EVOH provides an exceptional oxygen barrier in dry conditions, but is also sensitive to moisture. PVDC, on the other hand, offers an excellent barrier to both oxygen and water vapor, with less sensitivity to humidity. PET provides a good balance of mechanical and moderate barrier properties. The choice of the optimal barrier film depends on the specific application, considering factors such as the nature of the substance to be protected, environmental conditions (especially humidity), and cost.

Comparative Barrier Performance Data

The following tables summarize the quantitative barrier properties of **Nylon 6/66** and its alternatives. It is important to note that direct comparison can be challenging due to variations in test conditions (e.g., temperature, relative humidity, film thickness) across different data sources. Where possible, data has been normalized or presented with corresponding test conditions.

Table 1: Oxygen Transmission Rate (OTR) of Various Polymer Films

| Film Material | Thickness (μm) | OTR (cm ³ /m ² ·day) | Test Conditions |
|---------------------|----------------|--|------------------|
| Nylon 6/66 | 25 | 27 | 23°C, 0% RH[1] |
| 25 | 28 | 23°C, 65% RH[1] | |
| 25 | 117 | 23°C, 90% RH[1] | |
| 18 | ~34-37 | 23-25°C, 0% RH[2] | |
| PET | Not Specified | 16.953 | 23°C, 50% RH |
| Not Specified | 50 - 150 | Not Specified[3] | |
| EVOH (32% ethylene) | Not Specified | 0.3 | 23°C, 65% RH[4] |
| Not Specified | <1.5 | Dry Conditions[5] | |
| PVDC | 40 | <15 | Not Specified[6] |
| Not Specified | 0.1 | 23°C, 85% RH (for a 120 g/m ² structure)[7] | |

Table 2: Water Vapor Transmission Rate (WVTR) of Various Polymer Films

| Film Material | Thickness (μm) | WVTR (g/m ² ·day) | Test Conditions |
|------------------|-------------------|---|---------------------------------------|
| Nylon 6/66 | 18 | ~153 | 38°C, 85-90% RH[2] |
| 25 | 50 | 23°C, 85% RH | |
| PET | 25 | ~18 | Room Temperature, High Humidity[8] |
| 100 | Varies with Temp. | 100% RH[9] | |
| EVOH (laminated) | Not Specified | 0.5 | Not Specified[4] |
| PVDC | 40 | ~3.5 | Not Specified[6][10] |
| Coated PVC | ~0.16 | 40°C, 75% RH (for a 120 g/m ² structure)[7] | |

Table 3: Carbon Dioxide (CO₂) Transmission Rate of Various Polymer Films

| Film Material | Thickness (μm) | CO ₂ TR (cm ³ /m ² ·day) | Test Conditions |
|---------------------|----------------|---|----------------------|
| Nylon 6/66 | Not Specified | ~67 - 111 | 23-25°C, 0% RH[2] |
| PET | Not Specified | 110 | 20°C[8] |
| EVOH (32% ethylene) | 20 | 0.81 | Not Specified[8] |
| PVDC | Not Specified | 0.1 - 2.4 (Permeability in cc) | Not Specified[1][11] |

Table 4: Organic Solvent Barrier Properties

Quantitative, directly comparable data for the permeability of these films to specific organic solvents is limited in publicly available literature. The following provides a qualitative summary and available data on fuel components.

| Film Material | Ethanol | Methanol | Toluene | Hexane | General Remarks |
|---------------|---------------------------------------|--|-----------------------|-------------------|---|
| Nylon 6/66 | Moderate Barrier | Moderate Barrier | Good Barrier | Good Barrier | Generally good resistance to oils, greases, and some solvents.[12] |
| PET | Good Barrier | Good Barrier | Moderate Barrier | Moderate Barrier | Good chemical resistance to a wide range of chemicals. |
| EVOH | Poor Barrier (plasticizing effect)[8] | Poor Barrier (plasticizing effect)[1][8] | Excellent Barrier[11] | Excellent Barrier | Highly resistant to oils and organic solvents in the absence of moisture. [4] Alcohols can significantly increase its permeability. [1] |
| PVDC | Excellent Barrier | Excellent Barrier | Excellent Barrier | Excellent Barrier | Excellent chemical resistance to a broad range of solvents, acids, and alkalis.[13] Permeability |

to n-hexane
is very low.[1]
[11]

Experimental Protocols

Accurate evaluation of barrier properties relies on standardized testing methodologies. The following sections detail the principles of the key experimental protocols used to generate the data in this guide.

Oxygen Transmission Rate (OTR) - ASTM D3985

This method determines the steady-state rate of oxygen gas transmission through a plastic film.

- **Principle:** A film sample is sealed as a barrier between two chambers. One chamber contains a constant high concentration of oxygen (typically 100%), while the other chamber is initially purged with an oxygen-free carrier gas (e.g., nitrogen). The carrier gas transports any oxygen that permeates through the film to a coulometric sensor. The sensor generates an electrical current proportional to the amount of oxygen detected.[6]
- **Apparatus:** An OTR test instrument consisting of a diffusion cell, a coulometric sensor, and systems for controlling temperature, humidity, and gas flow.
- **Procedure:**
 - The film specimen is clamped into the diffusion cell.
 - The system is purged with the carrier gas to establish a zero-oxygen baseline.
 - Oxygen is introduced into the high-concentration chamber.
 - The amount of oxygen permeating through the film is continuously measured by the sensor until a steady-state transmission rate is achieved.
- **Data Presentation:** OTR is typically reported in cubic centimeters of oxygen per square meter per 24-hour period ($\text{cm}^3/\text{m}^2\cdot\text{day}$) at specified temperature and relative humidity.

Water Vapor Transmission Rate (WVTR) - ASTM F1249

This method is used to determine the rate of water vapor transmission through flexible barrier materials.

- **Principle:** A film sample is sealed between a chamber with a controlled high relative humidity and a chamber with a dry carrier gas (e.g., nitrogen). Water vapor that permeates through the film is carried by the dry gas to a modulated infrared sensor. The sensor detects the amount of water vapor, which is then used to calculate the transmission rate.[\[4\]](#)[\[14\]](#)
- **Apparatus:** A WVTR test instrument with a diffusion cell, an infrared sensor, and systems for controlling temperature, humidity, and gas flow.
- **Procedure:**
 - The film specimen is mounted in the diffusion cell.
 - The test is initiated by exposing one side of the film to a controlled high humidity environment.
 - The dry carrier gas on the other side of the film transports any permeated water vapor to the IR sensor.
 - The measurement continues until a steady-state WVTR is reached.
- **Data Presentation:** WVTR is typically reported in grams of water per square meter per 24-hour period ($\text{g/m}^2\cdot\text{day}$) at a specified temperature and relative humidity gradient.

Another common method for WVTR is ASTM E96, which involves sealing the test specimen over a dish containing either a desiccant (dry cup method) or water (wet cup method) and measuring the weight change over time.[\[3\]](#)[\[6\]](#)[\[15\]](#)

Gas Transmission Rate (GTR) for CO₂ - ASTM D1434

This standard provides a method for determining the permeability of plastic films to various gases, including carbon dioxide.

- Principle: The test film separates a chamber containing the test gas (CO₂) at a known pressure from a second chamber at a lower pressure. The quantity of gas that permeates through the film is measured by monitoring the pressure increase in the low-pressure chamber (manometric method) or the volume change at constant pressure (volumetric method).^{[3][4][6][14][15]}
- Apparatus: A gas permeability testing apparatus with a diffusion cell, pressure or volume measurement devices, and temperature control.
- Procedure:
 - The film sample is mounted in the diffusion cell.
 - The system is evacuated to remove any residual gases.
 - The test gas (CO₂) is introduced into the high-pressure chamber.
 - The change in pressure or volume in the low-pressure chamber is recorded over time until a steady-state permeation rate is established.
- Data Presentation: GTR is reported in cubic centimeters of gas per square meter per 24-hour period at a given temperature and pressure differential (cm³/m²·day).

Organic Liquid/Vapor Permeability

There is no single, universally adopted ASTM standard for measuring the permeability of plastic films to a wide range of organic liquids and vapors. However, common methods are based on gravimetric principles or static diffusion cells.

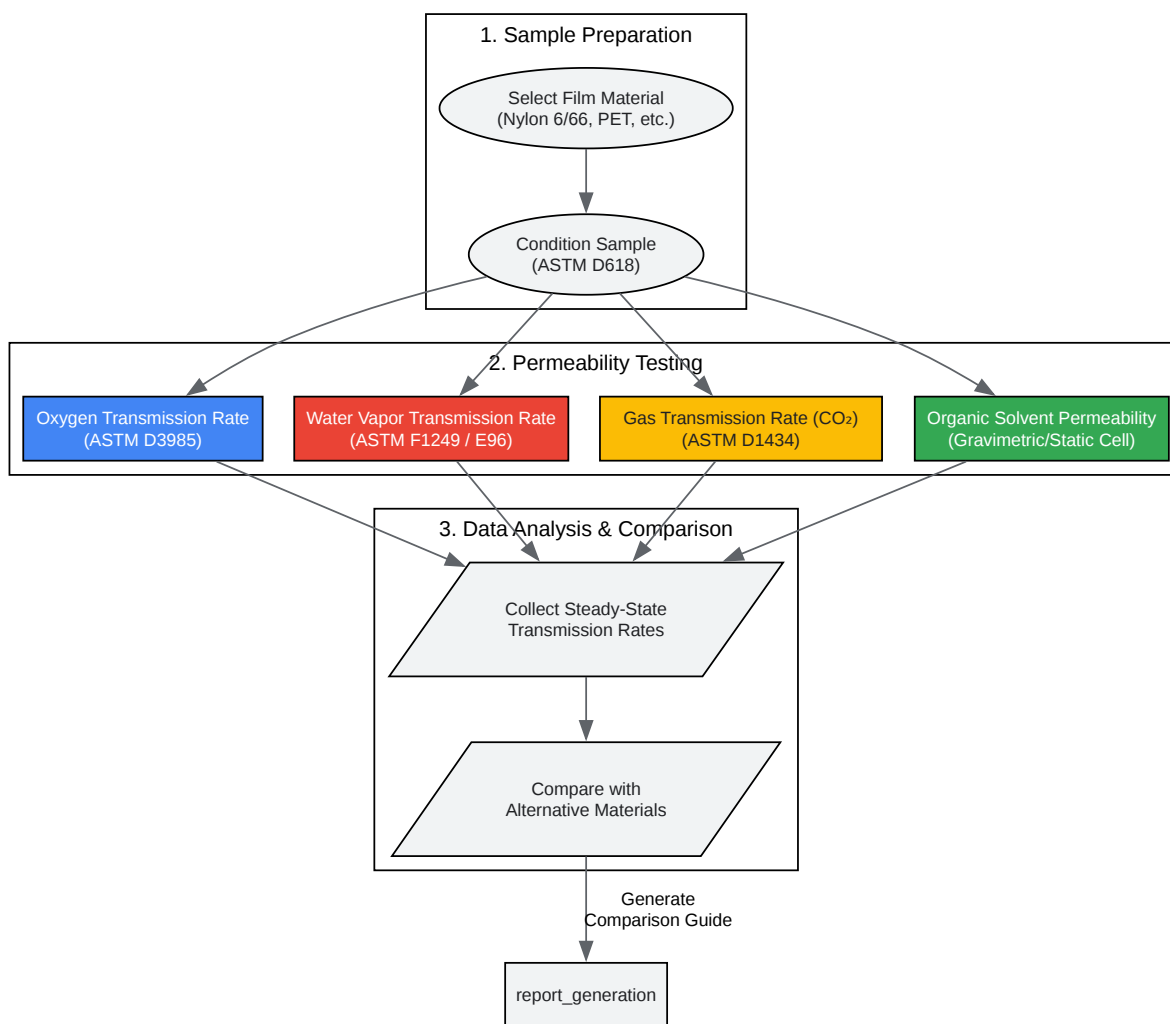
- Principle (Gravimetric Method): A test cup containing the organic liquid is sealed with the film sample. The assembly is placed in a controlled environment, and the weight loss of the cup over time is measured. This weight loss corresponds to the amount of solvent that has permeated through the film.
- Principle (Static Diffusion Cell): A two-chamber cell is separated by the film specimen. The organic liquid or its vapor is introduced into one chamber (the source chamber). The

concentration of the solvent in the other chamber (the receiving chamber) is monitored over time, often using gas chromatography (GC) or other sensitive analytical techniques.^[16]

- Data Presentation: Permeation rates for organic liquids are typically reported in grams per square meter per 24-hour period ($\text{g/m}^2\cdot\text{day}$).

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for evaluating the barrier properties of polymer films.



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